

Application Notes and Protocols for Irganox 1076 as a Polymer Stabilizer

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Octadecyl 3-(3,5-di-tert-butyl-4-hydroxyphenyl)propionate

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Introduction: Combating Polymer Degradation with Sterically Hindered Phenolic Antioxidants

Polymers are susceptible to degradation from a variety of environmental factors, including heat, light, and oxygen. This degradation can lead to a loss of mechanical properties, discoloration, and ultimately, failure of the polymeric material. To counteract these effects, stabilizers are incorporated into the polymer matrix. Among the most effective of these are primary antioxidants, which function as radical scavengers to interrupt the auto-oxidation cycle of polymers.

Irganox 1076, a sterically hindered phenolic antioxidant, is a highly efficient and versatile stabilizer used in a wide range of organic substrates, including plastics, elastomers, adhesives, and synthetic fibers.^{[1][2]} Its chemical structure, octadecyl-3-(3,5-di-tert-butyl-4-hydroxyphenyl)propionate, provides excellent compatibility with most substrates, low volatility, and high resistance to extraction.^{[3][4]} This document provides detailed application notes and protocols for the effective use of Irganox 1076 as a polymer stabilizer, intended for researchers, scientists, and drug development professionals.

Physicochemical Properties of Irganox 1076

A thorough understanding of the physical and chemical properties of Irganox 1076 is crucial for its effective application. These properties dictate its compatibility with various polymer systems

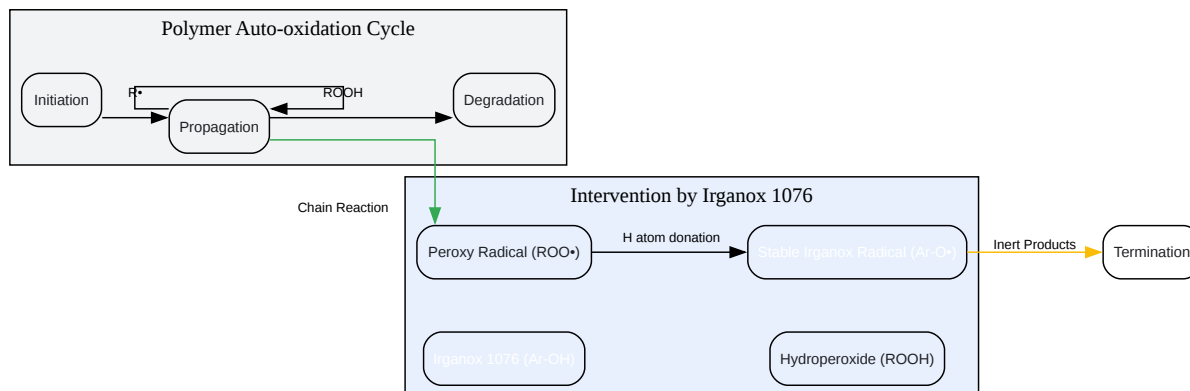
and its performance under different processing conditions.

Property	Value	Source
Chemical Name	Octadecyl-3-(3,5-di-tert-butyl-4-hydroxyphenyl)-propionate	[3]
CAS Number	2082-79-3	[3]
Molecular Weight	531 g/mol	[3]
Appearance	White, crystalline powder or granules	[3][5]
Melting Range	50 - 55 °C	[3]
Flashpoint	273 °C	[3]
Volatility (TGA, air at 20°C/min)		
Temperature at 1% weight loss	230 °C	[3][6]
Temperature at 10% weight loss	288 °C	[3][6]
Solubility (g/100 g solution at 20°C)		
Water	< 0.01	[3][6]
Ethanol	1.5	[3][6]
Acetone	19	[3]
Toluene	50	[3][6]

Mechanism of Action: Radical Scavenging by a Hindered Phenol

Irganox 1076 functions as a primary antioxidant by donating a hydrogen atom from its phenolic hydroxyl group to terminate radical chain reactions that lead to polymer degradation. The bulky

tert-butyl groups ortho to the hydroxyl group sterically hinder the resulting phenoxy radical, preventing it from participating in further detrimental reactions and ensuring its stability.



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Caption: Radical scavenging mechanism of Irganox 1076.

Applications and Recommended Dosage

Irganox 1076 is compatible with a wide array of polymers, making it a versatile choice for stabilization.[4][5] The optimal concentration depends on the specific polymer, processing conditions, and the desired level of long-term thermal stability.[3][6]

Polymer System	Recommended Concentration (% w/w)	Key Benefits	Source
Polyolefins (PE, PP, PB)	0.1 - 0.4	Provides long-term thermal stability.	[3] [6] [7]
Styrene Homo- and Copolymers	0.1 - 0.3	Excellent color retention and light stability.	[3] [6] [7]
Engineering Plastics	Application specific	Maintains physical properties during high-temperature processing.	[5] [8]
Polyurethanes	Application specific	Prevents thermo-oxidative degradation.	[5] [8]
Elastomers	Application specific	Enhances durability and longevity.	[5] [8]
Adhesives (Hot-melt)	0.2 - 1.0	Provides excellent processing stability.	[3] [6]
Solvent-based Coatings	0.2 - 1.0	Prevents discoloration during baking cycles.	[6]

Note: These are general guidelines. It is highly recommended to perform laboratory trials to determine the optimum concentration for a specific application.[\[3\]](#)[\[6\]](#)

Protocols for Incorporation and Evaluation

Protocol 1: Incorporation of Irganox 1076 into a Polymer Matrix via Melt Blending

This protocol describes a standard procedure for incorporating Irganox 1076 into a thermoplastic polymer using a laboratory-scale twin-screw extruder.

Materials and Equipment:

- Polymer resin (e.g., polyethylene, polypropylene)
- Irganox 1076 powder or granules
- Laboratory twin-screw extruder with a temperature controller
- Gravimetric or volumetric feeder
- Strand pelletizer or film casting unit
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Procedure:

- **Pre-drying:** Dry the polymer resin according to the manufacturer's recommendations to remove any residual moisture.
- **Premixing (Optional):** For small batches, pre-mix the desired amount of Irganox 1076 with the polymer resin in a plastic bag to ensure a more uniform distribution before feeding.
- **Extruder Setup:** Set the temperature profile of the extruder zones appropriate for the specific polymer being processed.
- **Feeding:** Introduce the polymer resin (or the premix) into the main hopper of the extruder using a calibrated feeder.
- **Additive Introduction:** Irganox 1076 can be introduced either by premixing with the polymer or by using a separate side feeder that introduces the additive directly into the melt zone of the extruder.
- **Melt Blending:** The polymer and Irganox 1076 are melted, mixed, and conveyed through the extruder. The screw design should provide sufficient shear for uniform dispersion.
- **Extrusion and Pelletizing/Casting:** The stabilized polymer melt is extruded through a die to form strands, which are then cooled in a water bath and cut into pellets by a pelletizer. Alternatively, the melt can be cast into a film.
- **Sample Collection:** Collect the stabilized polymer pellets or film for subsequent analysis.



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Caption: Workflow for incorporating Irganox 1076 via melt blending.

Protocol 2: Evaluation of Thermo-oxidative Stability by Oven Aging

This protocol provides a method to assess the long-term thermal stability of polymers stabilized with Irganox 1076.

Materials and Equipment:

- Stabilized and unstabilized polymer samples (e.g., plaques, films)
- Forced-air convection oven with precise temperature control
- Mechanical testing equipment (e.g., tensile tester, impact tester)
- Colorimeter
- Analytical balance

Procedure:

- **Sample Preparation:** Prepare standardized test specimens from both the stabilized and unstabilized polymer materials.
- **Initial Property Measurement:** Measure the initial mechanical properties (e.g., tensile strength, elongation at break) and color of the specimens before aging.
- **Oven Aging:** Place the specimens in the forced-air oven at a predetermined temperature (e.g., 120°C, 150°C). The temperature should be chosen to accelerate degradation without causing immediate melting.

- **Periodic Removal and Testing:** At regular intervals (e.g., 24, 48, 96, 168 hours), remove a set of specimens from the oven.
- **Post-Aging Analysis:** After cooling to room temperature, measure the mechanical properties and color of the aged specimens.
- **Data Analysis:** Plot the change in mechanical properties and color as a function of aging time. The time to failure is often defined as the time at which a key property (e.g., elongation at break) decreases by 50% of its initial value.
- **Comparison:** Compare the performance of the stabilized samples to the unstabilized control to determine the effectiveness of Irganox 1076.

Protocol 3: Quantification of Irganox 1076 in Polymers by HPLC

This protocol outlines a method for the quantitative analysis of Irganox 1076 in a polymer matrix using High-Performance Liquid Chromatography (HPLC).

Materials and Equipment:

- HPLC system with a UV detector
- Reverse-phase C18 column
- Solvent delivery system
- Autosampler
- Data acquisition and processing software
- Polymer sample containing Irganox 1076
- Irganox 1076 analytical standard
- HPLC-grade solvents (e.g., acetonitrile, water)
- Filtration apparatus (e.g., syringe filters)

- Analytical balance
- Volumetric flasks and pipettes

Procedure:

- Standard Preparation: Prepare a series of standard solutions of Irganox 1076 of known concentrations in a suitable solvent (e.g., acetonitrile).
- Sample Preparation:
 - Accurately weigh a known amount of the polymer sample.
 - Dissolve the polymer in a suitable solvent (e.g., toluene, chloroform) with heating and stirring.
 - Precipitate the polymer by adding a non-solvent (e.g., methanol).
 - Filter the solution to remove the precipitated polymer.
 - Evaporate the filtrate to dryness and redissolve the residue in a known volume of the mobile phase.
 - Filter the final solution through a 0.45 µm syringe filter before injection into the HPLC.
- HPLC Analysis:
 - Set the HPLC conditions (e.g., mobile phase composition, flow rate, column temperature, UV detection wavelength).
 - Inject the standard solutions to generate a calibration curve.
 - Inject the prepared sample solutions.
- Quantification:
 - Identify the peak corresponding to Irganox 1076 in the sample chromatogram based on its retention time.

- Quantify the amount of Irganox 1076 in the sample by comparing its peak area to the calibration curve.
- Calculate the concentration of Irganox 1076 in the original polymer sample.

Synergistic Combinations

The performance of Irganox 1076 can be significantly enhanced when used in combination with other types of stabilizers.[\[6\]](#)[\[7\]](#)[\[8\]](#)

- Secondary Antioxidants (e.g., Phosphites, Thioethers): These additives decompose hydroperoxides, which are formed during the oxidation process, into non-radical, stable products. This synergistic effect provides comprehensive protection during both processing and long-term use. A common combination is with Irgafos® 168.[\[1\]](#)[\[3\]](#)
- Light Stabilizers (e.g., HALS, UV Absorbers): For applications requiring UV stability in addition to thermal stability, Irganox 1076 should be used in conjunction with hindered amine light stabilizers (HALS) or UV absorbers.[\[9\]](#)

Handling and Safety

When handling Irganox 1076, it is important to observe standard safety precautions for chemicals.[\[6\]](#) This includes working in a well-ventilated area, using appropriate personal protective equipment such as gloves and safety goggles, and avoiding the formation of dust, which can be a potential explosion hazard.[\[10\]](#)[\[11\]](#) For detailed safety information, always refer to the manufacturer's Safety Data Sheet (SDS).[\[6\]](#)[\[10\]](#)

Conclusion

Irganox 1076 is a highly effective and versatile primary antioxidant for the stabilization of a wide range of polymers. Its unique chemical structure provides excellent performance in preventing thermo-oxidative degradation, thereby extending the service life of polymeric materials. By following the guidelines and protocols outlined in this document, researchers and professionals can effectively utilize Irganox 1076 to enhance the stability and durability of their polymer formulations.

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- To cite this document: BenchChem. [Application Notes and Protocols for Irganox 1076 as a Polymer Stabilizer]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b107695#how-to-use-irganox-1076-as-a-polymer-stabilizer\]](https://www.benchchem.com/product/b107695#how-to-use-irganox-1076-as-a-polymer-stabilizer)

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